

# Ecotoxicity assessment of Disperse Orange 30 versus other disperse dyes

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Disperse Orange 30

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## Ecotoxicity of Disperse Orange 30: A Comparative Analysis

An in-depth comparison of the environmental impact of **Disperse Orange 30** relative to other disperse dyes, supported by ecotoxicological data and standardized experimental methodologies.

Disperse dyes, a class of synthetic colorants with low water solubility, are extensively used in the textile industry for dyeing hydrophobic fibers such as polyester and acetate. Their environmental persistence and potential for aquatic toxicity are of increasing concern to researchers and environmental regulatory bodies. This guide provides a comparative ecotoxicity assessment of **Disperse Orange 30**, an azo dye, against other commonly used disperse dyes, offering a resource for scientists and professionals in drug development and environmental research to make informed decisions.

## Quantitative Ecotoxicity Data

The following table summarizes the acute and chronic toxicity of **Disperse Orange 30** and other selected disperse dyes to various aquatic organisms. The data is presented as the median lethal concentration (LC50), the median effective concentration (EC50), and the no-observed-effect concentration (NOEC), providing a quantitative basis for comparison.

Dye Name	CAS Number	Chemical Class	Test Organism	Endpoint	Value (mg/L)	Reference
Disperse Orange 30	12223-23-3	Azo	Daphnia magna (Water Flea)	48-h LC50	0.5522	[1]
Scenedesmus subspicatus (Green Algae)	72-h EC50 (biomass)	6	[2]			
Scenedesmus subspicatus (Green Algae)	72-h EC50 (growth rate)	86	[2]			
Disperse Red 1	2872-52-8	Azo	Daphnia similis (Water Flea)	48-h EC50	0.13	[3]
Daphnia magna (Water Flea)	48-h EC50	0.58	[3]			
Hydra attenuata (Hydra)	48-h EC50	1.9	[2]			
Disperse Red 13	3180-81-2	Azo	Daphnia similis (Water Flea)	48-h EC50	0.019	[2]
Disperse Blue 106	12223-01-7	Azo	-	-	-	-

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Disperse	61951-51-	Azo	-	-	-	-
Blue 124	7					

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Note: A lower LC50 or EC50 value indicates higher toxicity. The data presented is compiled from various sources and testing conditions may vary. Direct comparison should be made with caution.

## Experimental Protocols

The ecotoxicity data presented in this guide are primarily derived from standardized test protocols established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure the reliability and comparability of environmental toxicity data. Below are summaries of the key experimental protocols used.

### OECD Guideline 202: *Daphnia* sp. Acute Immobilisation Test

This test assesses the acute toxicity of substances to daphnids, typically *Daphnia magna*.

- **Principle:** Young daphnids, less than 24 hours old, are exposed to a range of concentrations of the test substance for 48 hours.
- **Procedure:** The test is conducted in a static or semi-static system. At least five concentrations of the test substance are prepared in a geometric series. A control group is maintained in the test medium without the substance. Immobilisation, defined as the inability to swim within 15 seconds after gentle agitation, is observed at 24 and 48 hours.
- **Endpoint:** The primary endpoint is the 48-hour EC50, which is the concentration of the substance that immobilizes 50% of the daphnids. The 24-hour EC50 can also be determined.

### OECD Guideline 203: Fish, Acute Toxicity Test

This guideline outlines the procedure for determining the acute lethal toxicity of chemicals to fish.

- Principle: Fish of a recommended species (e.g., Rainbow Trout, *Oncorhynchus mykiss*) are exposed to the test substance for a 96-hour period.
- Procedure: The test is typically a semi-static or flow-through test. Fish are exposed to at least five concentrations of the test substance arranged in a geometric series. Mortalities are recorded at 24, 48, 72, and 96 hours.
- Endpoint: The main endpoint is the 96-hour LC50, the concentration of the substance that is lethal to 50% of the test fish.

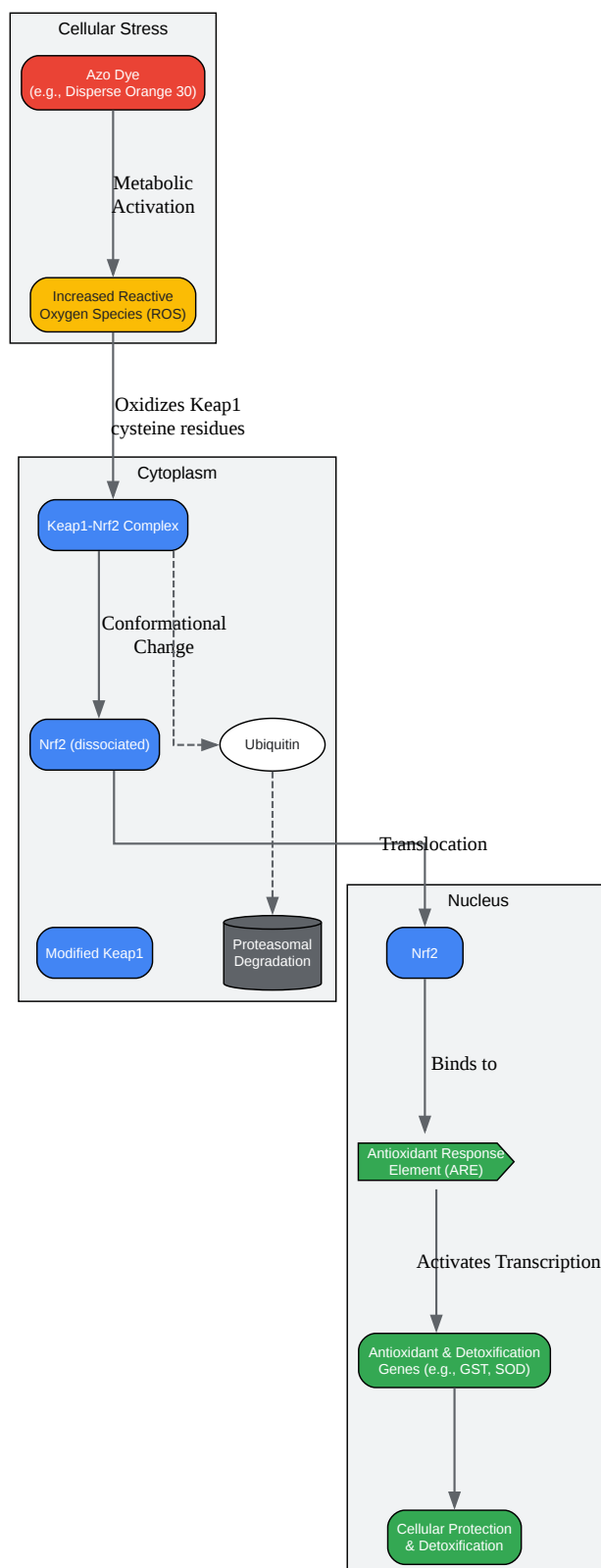
## OECD Guideline 211: *Daphnia magna* Reproduction Test

This is a chronic toxicity test that evaluates the impact of substances on the reproductive output of *Daphnia magna*.

- Principle: Young female daphnids are exposed to the test substance over a 21-day period, encompassing several broods.
- Procedure: The test is conducted under semi-static or flow-through conditions. Daphnids are exposed to a range of concentrations of the test substance. The total number of living offspring produced per parent animal is the primary measure of reproductive success. Adult mortality is also recorded.
- Endpoint: The primary endpoints are the 21-day EC50 for reproduction (the concentration that reduces the number of offspring by 50%) and the No-Observed-Effect Concentration (NOEC) and Lowest-Observed-Effect Concentration (LOEC) for both reproduction and parental mortality.

## Molecular Mechanism of Toxicity: Oxidative Stress

Many azo dyes, including **Disperse Orange 30**, are known to induce oxidative stress in aquatic organisms. This occurs when there is an imbalance between the production of reactive oxygen species (ROS) and the organism's ability to detoxify these reactive intermediates. The Nrf2 (Nuclear factor erythroid 2-related factor 2) signaling pathway is a key cellular defense mechanism against oxidative stress.



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Caption: Nrf2-mediated oxidative stress response pathway initiated by azo dye exposure.

Under normal conditions, Nrf2 is bound to its inhibitor Keap1 in the cytoplasm, leading to its degradation. Upon exposure to oxidative stress from metabolites of azo dyes, Keap1 is modified, releasing Nrf2. Nrf2 then translocates to the nucleus, where it binds to the Antioxidant Response Element (ARE) in the promoter region of various antioxidant and detoxification genes. This leads to the transcription of protective enzymes, such as Glutathione S-transferases (GSTs) and Superoxide Dismutases (SODs), which help to mitigate cellular damage.[4][5][6][7]

## Conclusion

The available ecotoxicity data indicates that **Disperse Orange 30** exhibits significant toxicity to aquatic invertebrates such as *Daphnia magna*. When compared to other disperse dyes, its toxicity profile varies. For instance, Disperse Red 13 appears to be more toxic to *Daphnia similis* than **Disperse Orange 30** is to *Daphnia magna*, although direct comparisons are challenging due to species differences. The molecular mechanism of toxicity for many azo dyes involves the induction of oxidative stress, a process that can be visualized through the Nrf2 signaling pathway. This comparative guide underscores the importance of considering the specific chemical structure and class of disperse dyes when assessing their potential environmental impact. Further research with standardized testing across a wider range of disperse dyes and aquatic species is necessary for a more comprehensive risk assessment.

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Address: 3281 E Guasti Rd  
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